

UNC2025 Hydrochloride: In Vitro Assay Application Notes and Protocols

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Compound of Interest

Compound Name: *UNC2025 hydrochloride*

Cat. No.: *B2484027*

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Introduction

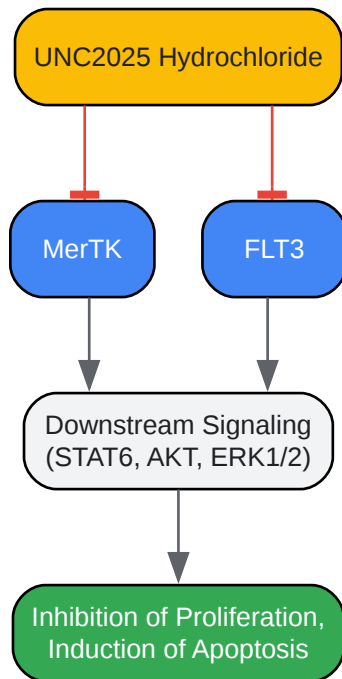
UNC2025 hydrochloride is a potent, orally bioavailable small molecule inhibitor of Mer receptor tyrosine kinase (MerTK) and Fms-like tyrosine kinase 3 (FLT3).[1][2][3] It demonstrates sub-nanomolar efficacy in enzymatic assays and low nanomolar activity in cell-based assays, making it a valuable tool for investigating the roles of MerTK and FLT3 in various cancers, particularly acute leukemia.[1][4] This document provides detailed protocols for key in vitro assays to evaluate the activity of **UNC2025 hydrochloride**.

Mechanism of Action

UNC2025 acts as an ATP-competitive inhibitor of MerTK and FLT3.[3] Inhibition of these kinases blocks downstream signaling pathways crucial for cell survival, proliferation, and resistance to apoptosis.[1][5] The primary signaling cascades affected include the STAT6, AKT, and ERK1/2 pathways.[1][3]

Signaling Pathway

UNC2025 Signaling Pathway Inhibition

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Caption: Inhibition of MerTK and FLT3 by UNC2025 blocks downstream signaling.

Quantitative Data Summary

The following tables summarize the reported in vitro potency of **UNC2025 hydrochloride** across various assays and cell lines.

Table 1: Enzymatic and Cellular IC50 Values

Target	Assay Type	IC50 (nM)	Reference
MerTK	Enzymatic	0.16 (Ki), 0.74	[1] [2]
MerTK	Cell-based (697 B-ALL)	2.7	[1] [2]
FLT3	Enzymatic	0.8	[2]
FLT3	Cell-based (Molm-14)	14	[3] [6]
Axl	Enzymatic	122	[1] [3]

Table 2: Selectivity Profile

Kinase	IC50 (nM)
Mer	0.46
FLT3	0.35
AXL	1.65
TRKA	1.67
TRKC	4.38
TYRO3	5.83

Data from cell-free assays.[\[3\]](#)[\[7\]](#)

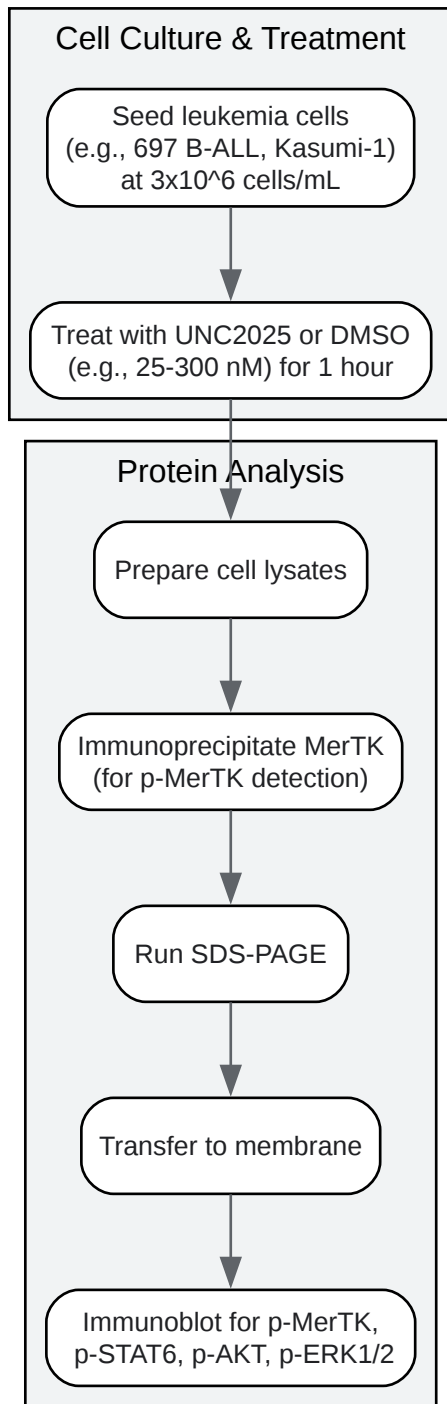
Experimental Protocols

Western Blotting for Phospho-Protein Analysis

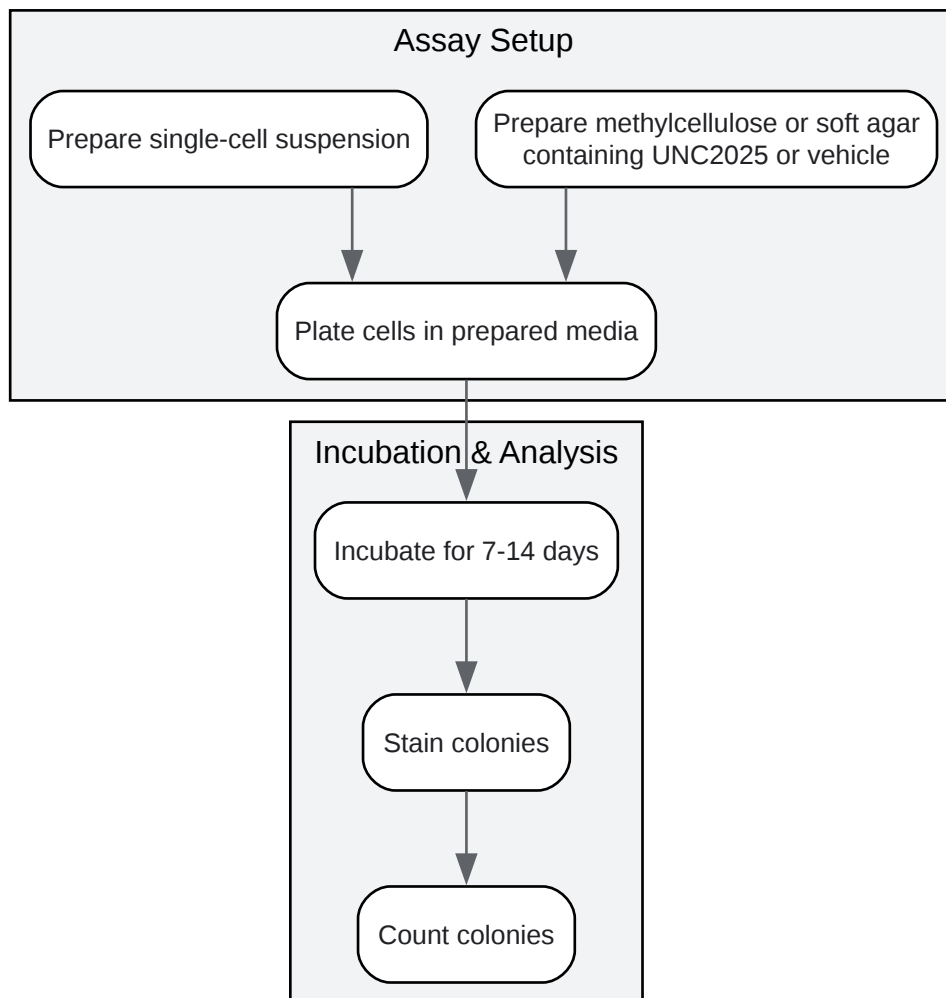
This protocol is designed to assess the inhibition of MerTK phosphorylation and downstream signaling molecules.

Experimental Workflow:

Western Blotting Workflow



Colony Formation Assay Workflow



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References

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